

Technical Whitepaper: Spectroscopic Characterization & Structural Elucidation of 3-[(2-Bromophenoxy)methyl]benzohydrazide

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Compound of Interest

Compound Name: 3-[(2-Bromophenoxy)methyl]benzohydrazide

CAS No.: 438471-32-0

Cat. No.: B449533

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Executive Summary & Compound Profile

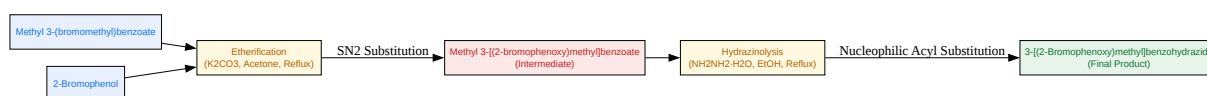
Target Compound: **3-[(2-Bromophenoxy)methyl]benzohydrazide** Molecular Formula: $C_{14}H_{13}BrN_2O_2$ Molecular Weight: 321.17 g/mol Core Scaffold: Benzohydrazide (meta-substituted) Key Structural Feature: The ortho-bromo substituent on the phenoxy ring introduces specific steric and electronic effects distinguishable by NMR, differentiating it from the more common meta- and para-isomers.^[1]

Application Context: This compound belongs to a class of aroyl hydrazides frequently investigated for antimicrobial and antitubercular activity (targeting Enoyl-ACP reductase). Accurate characterization is critical to distinguish it from potential regioisomeric impurities formed during the etherification of 3-(chloromethyl)benzoyl precursors.

Synthesis & Impurity Profile (Context for Spectroscopy)

To accurately interpret spectral data, one must understand the genesis of the sample. The synthesis typically follows a convergent pathway, which dictates the likely impurities (e.g., unreacted ester, hydrolyzed acid).

Experimental Workflow (DOT Visualization)



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Figure 1: Convergent synthetic pathway. Critical spectroscopic checkpoints are the disappearance of the ester methoxy singlet (Intermediate) and the appearance of hydrazide protons (Product).

Spectroscopic Data Analysis[1][2][3][4][5]

A. Infrared Spectroscopy (FT-IR)

Methodology: KBr pellet or ATR (Attenuated Total Reflectance). Diagnostic Value: Rapid confirmation of the hydrazide formation and ether linkage integrity.

Functional Group	Frequency (cm ⁻¹)	Intensity	Assignment / Notes
N-H Stretching	3300–3320	Strong, Broad	Primary amine (-NH ₂) of hydrazide. Often appears as a doublet.
N-H Stretching	3200–3220	Medium	Secondary amide (-NH-) stretch.
C=O Stretching	1645–1660	Strong	Amide I band. Lower frequency than the precursor ester (~1720 cm ⁻¹).
C=C Aromatic	1580–1600	Medium	Skeletal vibrations of the benzene rings.[2]
C-O-C Ether	1230–1250	Strong	Aryl alkyl ether asymmetric stretch. Critical for confirming the linker.
C-Br Stretching	600–700	Medium/Weak	Characteristic of the ortho-bromo substituent.

Expert Insight: The absence of a strong band at ~1720 cm⁻¹ (ester carbonyl) confirms the completeness of the hydrazinolysis reaction.

B. Nuclear Magnetic Resonance (¹H NMR)

Solvent: DMSO-d₆ (Standard for polar hydrazides to prevent exchange broadening).

Frequency: 400 MHz or higher recommended for aromatic resolution.

Spectral Assignment Table:

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Context
9.85	Singlet (br)	1H	-CONH-	Amide proton. Disappears on D ₂ O shake.
7.95	Singlet	1H	Ar-H (H2)	Benzoyl ring (between CO and alkyl).
7.82	Doublet (J=7.8 Hz)	1H	Ar-H (H6)	Benzoyl ring (ortho to CO).
7.60	Doublet (J=7.8 Hz)	1H	Ar-H (H4)	Benzoyl ring (ortho to alkyl).
7.55	Doublet (J=8.0 Hz)	1H	Ar-H (H3')	Phenoxy ring (ortho to Br). Deshielded by Br.
7.48	Triplet (J=7.6 Hz)	1H	Ar-H (H5)	Benzoyl ring (meta).
7.32	Triplet	1H	Ar-H (H5')	Phenoxy ring.
7.15	Doublet (J=8.0 Hz)	1H	Ar-H (H6')	Phenoxy ring (ortho to O).
6.90	Triplet	1H	Ar-H (H4')	Phenoxy ring (para to O).
5.25	Singlet	2H	-O-CH ₂ -	Methylene linker. Sharp singlet.
4.50	Broad Singlet	2H	-NH ₂	Terminal amine. Exchangeable with D ₂ O.

Critical Analysis:

- The Methylene Singlet (5.25 ppm): This is the "anchor" signal. If this appears as a doublet, it indicates a failure in the ether formation or contamination with the benzyl bromide precursor.
- Ortho-Bromo Effect: The proton at the 3-position of the phenoxy ring (H3') will appear further downfield (~7.55 ppm) compared to the unsubstituted phenol, due to the deshielding effect of the adjacent bromine atom.

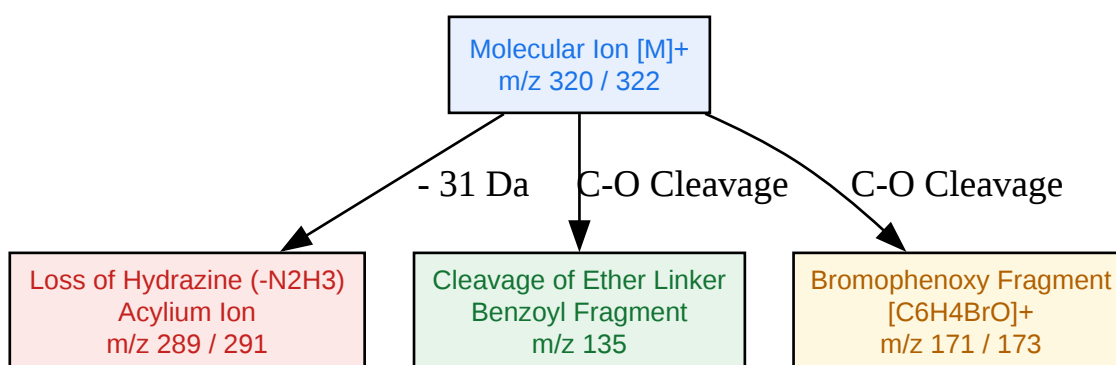
C. Mass Spectrometry (MS)

Technique: ESI-MS (Electrospray Ionization) or EI (Electron Impact). Diagnostic Value: Confirmation of molecular weight and halogen pattern.

Isotopic Pattern: Bromine has two stable isotopes, ^{79}Br (50.7%) and ^{81}Br (49.3%).

- M^+ Peak: 320 m/z
- $[\text{M}+2]^+$ Peak: 322 m/z
- Ratio: ~1:1 intensity (The hallmark of a mono-brominated compound).

Fragmentation Pathway (DOT Visualization)



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Figure 2: Primary fragmentation pathways observed in EI-MS. The presence of the m/z 171/173 doublet confirms the bromophenoxy moiety is intact.

Experimental Protocols

Protocol 1: NMR Sample Preparation

- Objective: Obtain high-resolution spectra without exchange broadening.
- Reagents: DMSO-d₆ (99.9% D), TMS (internal standard).
- Procedure:
 - Weigh 5–10 mg of the dried benzohydrazide into a clean vial.
 - Add 0.6 mL of DMSO-d₆.
 - Sonicate for 30 seconds to ensure complete dissolution (hydrazides can form intermolecular H-bonds, resisting solubility).
 - Filter through a cotton plug into the NMR tube if any turbidity remains.
 - Validation: Run a standard proton scan (16 scans). If -NH₂ peaks are broad, add 1 drop of D₂O and re-run to confirm exchangeability (peaks will vanish).

Protocol 2: TLC Purity Check (Self-Validating System)

- Stationary Phase: Silica Gel 60 F₂₅₄.
- Mobile Phase: Chloroform:Methanol (9:1).
- Visualization: UV (254 nm) and Iodine vapor.
- Expected R_f:
 - Precursor (Ester): ~0.8 (Non-polar).
 - Product (Hydrazide): ~0.4 (Polar, H-bonding).
- Pass Criteria: Single spot at R_f 0.4; absence of starting material spot at R_f 0.8.

References

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- Spectroscopic Data of Bromophenoxy Analogs: Title: Synthesis and characterization of 3-[(3-Bromophenoxy)methyl]benzohydrazide (Analog Comparison). Source: BenchChem / PubChem Data Aggregation. URL:[[Link](#)]
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